

Application Notes and Protocols for the Synthesis of 3-Nitrobenzaldoxime

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Compound of Interest

Compound Name: 3-Nitrobenzaldoxime

Cat. No.: B8812994

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Abstract

This document provides a comprehensive experimental protocol for the synthesis of **3-Nitrobenzaldoxime**, a valuable intermediate in the synthesis of various pharmaceutical compounds. The protocol details the reaction of 3-nitrobenzaldehyde with hydroxylamine hydrochloride in the presence of a base. This application note includes a summary of quantitative data, a detailed experimental procedure, and a workflow diagram to ensure clarity and reproducibility in a laboratory setting.

Introduction

3-Nitrobenzaldoxime is a key building block in medicinal chemistry and drug development. Its synthesis is a fundamental reaction involving the condensation of an aldehyde with hydroxylamine to form an oxime. This protocol outlines a reliable method for the preparation of **3-Nitrobenzaldoxime** from commercially available starting materials.

Key Reaction and Stoichiometry

The synthesis of **3-Nitrobenzaldoxime** proceeds via the reaction of 3-nitrobenzaldehyde with hydroxylamine. When hydroxylamine hydrochloride is used, a base is required to liberate the free hydroxylamine, which then acts as the nucleophile.

Reaction:

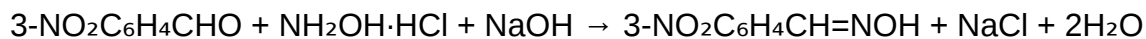


Table 1: Reactant and Product Properties

Compound	Molecular Formula	Molar Mass (g/mol)	Melting Point (°C)
3-Nitrobenzaldehyde	C ₇ H ₅ NO ₃	151.12	56-58
Hydroxylamine Hydrochloride	NH ₂ OH·HCl	69.49	~155 (decomposes)
Sodium Hydroxide	NaOH	40.00	318
3-Nitrobenzaldoxime	C ₇ H ₆ N ₂ O ₃	166.13	121

Experimental Protocol

Materials:

- 3-Nitrobenzaldehyde (1.0 eq)
- Hydroxylamine hydrochloride (1.1 eq)
- Sodium hydroxide (1.2 eq)
- Methanol
- Distilled water

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser

- Heating mantle or oil bath
- Beaker
- Büchner funnel and filter paper
- pH paper or pH meter

Procedure:

- **Dissolution of Starting Material:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-nitrobenzaldehyde (1.0 eq) in a minimal amount of warm methanol.
- **Preparation of Hydroxylamine Solution:** In a separate beaker, prepare a solution of hydroxylamine hydrochloride (1.1 eq) in water.
- **Reaction Initiation:** Add the hydroxylamine hydrochloride solution to the stirred solution of 3-nitrobenzaldehyde at room temperature.
- **Basification:** Slowly add a solution of sodium hydroxide (1.2 eq) in water to the reaction mixture. The addition should be done portion-wise to control any potential exotherm. Monitor the pH of the solution to ensure it is basic.
- **Reaction Progression:** Heat the reaction mixture to reflux (approximately 65-70°C) and maintain for 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Product Precipitation:** After the reaction is complete, cool the mixture to room temperature. Slowly add cold distilled water to the reaction mixture with stirring to precipitate the crude **3-Nitrobenzaldoxime**.
- **Isolation of Product:** Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the solid with cold distilled water to remove any inorganic impurities.
- **Drying:** Dry the purified **3-Nitrobenzaldoxime** in a desiccator or a vacuum oven at a low temperature.

Expected Yield:

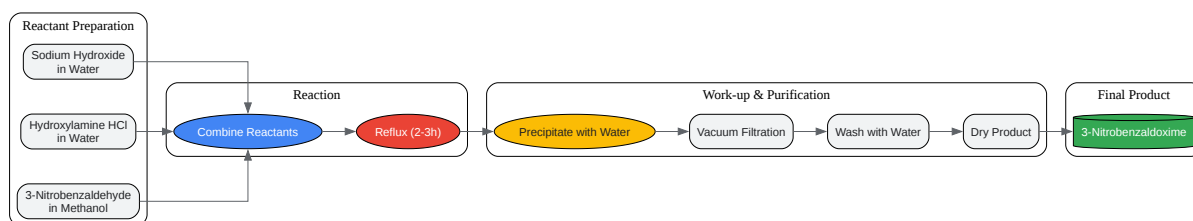
A high yield, potentially around 90%, can be expected for this reaction.

Characterization Data

Table 2: Characterization of **3-Nitrobenzaldoxime**

Property	Value
Appearance	Pale yellow to white crystalline solid
Melting Point	121 °C[1]
Molecular Weight	166.13 g/mol
IR (KBr, cm ⁻¹)	Key peaks: ~3300 (O-H), ~1600 (C=N), ~1520 and ~1350 (NO ₂)
¹ H NMR	Spectral data can be found in public databases such as PubChem.

Experimental Workflow Diagram



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References

- 1. bloomtechz.com [bloomtechz.com]
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